

Application Notes & Protocols: Artemisinin Extraction and Purification from Artemisia annua

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of established and modern protocols for the extraction and purification of artemisinin from the plant Artemisia annua. It includes detailed methodologies for various extraction techniques, purification strategies, and quantitative data to aid in process selection and optimization.

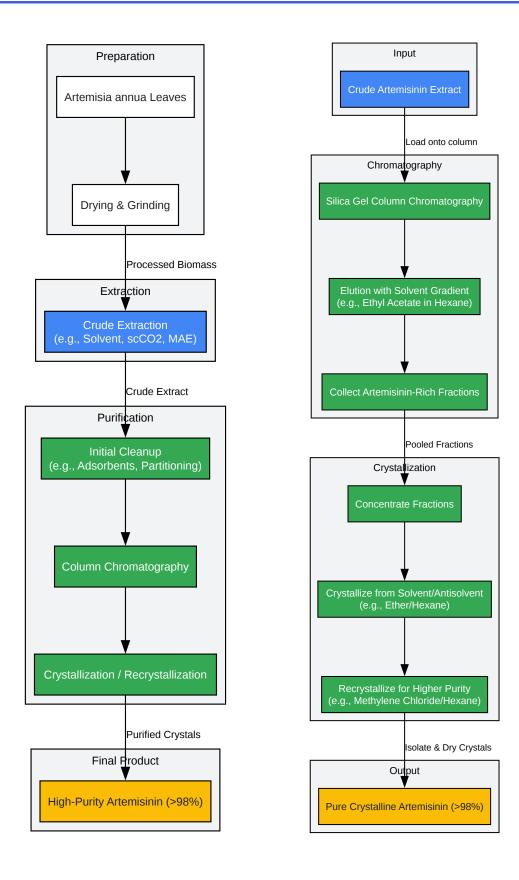
Introduction

Artemisinin is a sesquiterpene lactone renowned for its potent antimalarial properties and is a critical component of Artemisinin-based Combination Therapies (ACTs). The efficient extraction from Artemisia annua leaves and subsequent purification to pharmaceutical grade are crucial steps for its production. This guide details several key methodologies, from traditional solvent-based techniques to greener, more efficient modern alternatives.

General Experimental Workflow

The overall process for isolating pure artemisinin involves a multi-step approach, beginning with the preparation of the plant material, followed by extraction of the crude compound, and concluding with one or more purification stages.





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